

Validating Jagged-1 (188-204) Activity: A Comparative Guide with Notch Inhibitors

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Compound of Interest

Compound Name: Jagged-1 (188-204)

Cat. No.: B612627

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the biological activity of the **Jagged-1 (188-204)** peptide, a known Notch signaling agonist, in the presence and absence of specific Notch inhibitors. The data presented here, compiled from various studies, demonstrates the peptide's reliance on the Notch signaling pathway to elicit its cellular effects. This validation is crucial for researchers utilizing **Jagged-1 (188-204)** as a tool to study Notch-dependent processes and for those developing therapeutics targeting this pathway.

Quantitative Analysis of Jagged-1 (188-204) Activity with Notch Inhibition

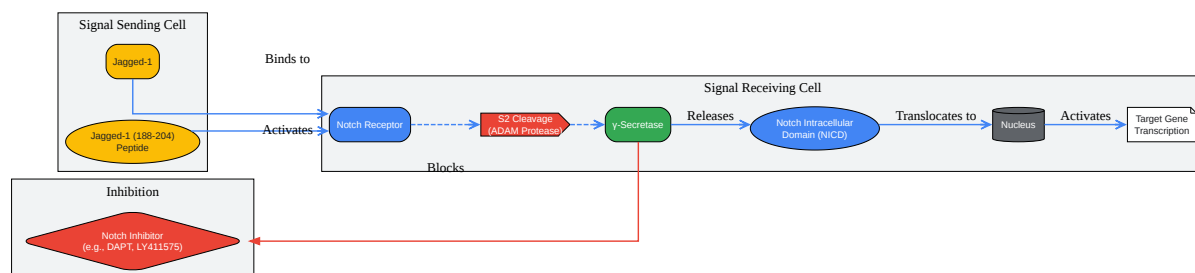
The following table summarizes key quantitative data from studies investigating the impact of Notch inhibitors on the activity of the **Jagged-1 (188-204)** peptide across different cell types and assays. This data clearly illustrates that the biological effects of **Jagged-1 (188-204)** are significantly diminished in the presence of Notch pathway antagonists.

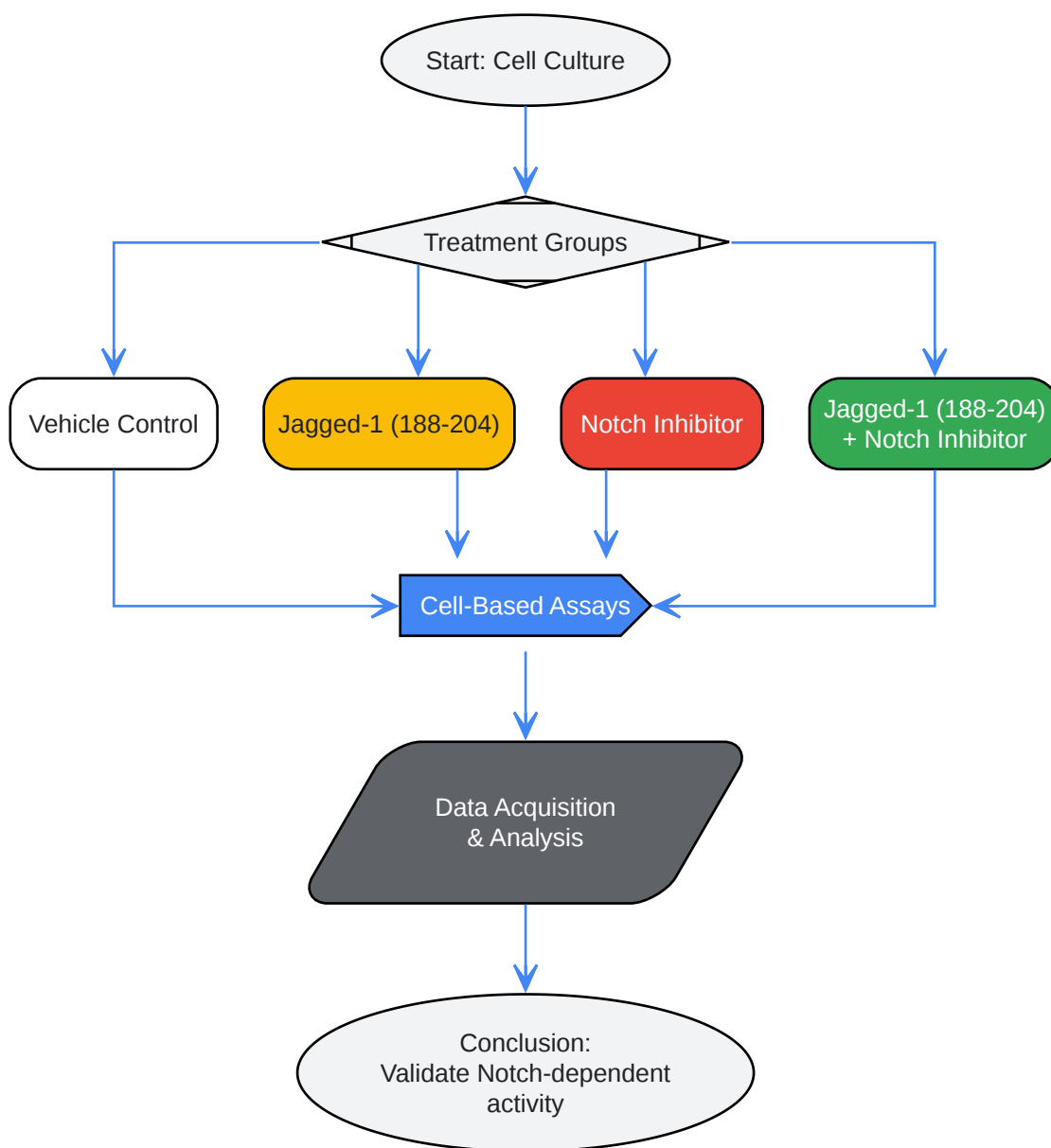
Cell Type	Assay	Jagged-1 (188-204) Treatment	Notch Inhibitor	Outcome with Inhibitor	Reference
Human Pulmonary Arterial Smooth Muscle Cells (PASMCs)	Store- Operated Ca ²⁺ Entry (SOCE)	50 µM Jagged-1 (188-204)	10 µM DAPT (γ-secretase inhibitor)	Significantly attenuated the Jagged-1- induced enhancement of SOCE.[1] [2][3]	[1][2][3]
SH-SY5Y Neuroblastoma Cells	Cell Proliferation	40 µM Jagged-1 (188-204)	10 µM DAPT or Compound E (γ- secretase inhibitors)	GSI treatment inhibited the Jagged-1- induced increase in cell number.	[4]
Human Keratinocytes	Epidermal Maturation/Di fferentiation	Jagged-1 peptide	Soluble decoy Notch inhibitor	Prevented Jagged-1- induced differentiation and corneogenesis.	[5]
HEK293 Cells	Notch Reporter Assay (12xCSL-Luc)	10-100 µM DSLJAG1 peptide	10 µM DAPT	Lowered the Jagged-1- induced increase in Notch activity back to control levels.	

Human Mesenchymal Stem Cells (hMSCs)	Osteogenic Differentiation (ALP activity)	40 μ M Jagged-1 (188-204)	20 μ M DAPT	DAPT treatment reduced ALP activity, indicating inhibition of osteogenic differentiation . Jagged-1 treatment alone did not show a significant effect in this specific study.

Signaling Pathways and Experimental Overview

To visually represent the mechanism of action and the experimental approach to validate **Jagged-1 (188-204)** activity, the following diagrams have been generated using Graphviz.





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References

- 1. Activation of Notch signaling by short-term treatment with Jagged-1 enhances store-operated Ca^{2+} entry in human pulmonary arterial smooth muscle cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. journals.physiology.org [journals.physiology.org]
- 4. Targeting Notch pathway induces growth inhibition and differentiation of neuroblastoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Frontiers | Specific Targeting of Notch Ligand-Receptor Interactions to Modulate Immune Responses: A Review of Clinical and Preclinical Findings [frontiersin.org]
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